

Handling and storage precautions for flammable butyl formate.

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Compound of Interest

Compound Name: Butyl formate

Cat. No.: B146142

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Technical Support Center: Butyl Formate Handling and Storage

This guide provides essential safety information, handling procedures, and emergency protocols for the use of **butyl formate** in a research and development setting.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **butyl formate**?

A1: **Butyl formate** is a highly flammable liquid and vapor.^{[1][2][3]} Its main hazards include:

- **Fire and Explosion:** Vapors are heavier than air and can travel to an ignition source, causing a flashback.^{[4][5]} Vapors can also form explosive mixtures with air.^{[2][3]}
- **Health Hazards:** It can cause irritation to the eyes, skin, and respiratory tract.^{[1][6][7]} Inhalation of high concentrations may lead to central nervous system depression, with symptoms like dizziness, drowsiness, headache, and nausea.^{[1][7]}

Q2: What are the immediate first aid procedures in case of exposure?

A2: Quick action is crucial in the event of an exposure:

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek medical attention.[1][2]
- Skin Contact: Remove any contaminated clothing and wash the affected skin area with soap and plenty of water. If irritation develops or persists, seek medical attention.[1][2][6]
- Inhalation: Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[1][2][4]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. If the person is conscious and alert, give them 2-4 cupfuls of water or milk to drink.[1] Seek immediate medical attention.[1]

Q3: What personal protective equipment (PPE) is required when handling **butyl formate**?

A3: The following PPE should always be worn when working with **butyl formate**:

- Eye Protection: Chemical safety goggles are mandatory.[2][6]
- Hand Protection: Chemical-resistant gloves (such as natural rubber) are required.[2][6]
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[2][6]
- Respiratory Protection: Work should be conducted in a well-ventilated area. For large-scale operations or in situations with inadequate ventilation, a NIOSH/MSHA approved respirator may be necessary.[2][6]

Troubleshooting Guide

Problem: I smell a strong, pungent, fruity odor in the lab.

- Possible Cause: This could indicate a **butyl formate** leak or spill.
- Solution:
 - Immediately alert others in the vicinity.

- If the odor is strong, evacuate the area.
- Ensure all ignition sources are eliminated (no open flames, sparks, or smoking).^{[3][4]}
- Improve ventilation to the area.
- If it is safe to do so, and you are trained, locate and address the source of the leak. For small spills, follow the spill cleanup protocol. For larger spills, evacuate and contact emergency personnel.

Problem: I need to transfer **butyl formate** from a large container to a smaller one.

- Precautionary Steps:
 - Perform the transfer in a well-ventilated area, preferably within a chemical fume hood.
 - Ensure both the receiving and dispensing containers are grounded and bonded to prevent the buildup of static electricity, which could ignite the vapors.^{[1][2][7]}
 - Use spark-proof tools for opening and closing containers.^{[1][2]}
 - Wear all required PPE.

Data Presentation

Physical and Chemical Properties of **Butyl Formate**

Property	Value
Molecular Formula	C5H10O2[2][6][8]
Molecular Weight	102.13 g/mol [2][5]
Appearance	Colorless to light yellow liquid[2][5][6]
Odor	Pungent, fruity[2][5][8]
Boiling Point	107 °C / 224.6 °F[2][4][9]
Melting Point	-91 °C / -131.8 °F[2]
Flash Point	18 °C / 64.4 °F[1][2]
Autoignition Temperature	320 °C / 608 °F[2]
Vapor Density (air=1)	3.5[5]

Flammability Limits

Limit	Value (in air)
Lower Explosive Limit (LEL)	1.7%[1]
Upper Explosive Limit (UEL)	8.0%[1]

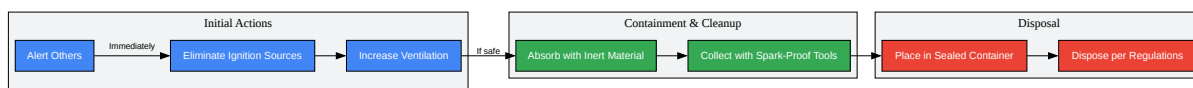
Experimental Protocols

Standard Operating Procedure for Handling **Butyl Formate**

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.[1][2]
 - Confirm the work area is well-ventilated.
 - Assemble all necessary PPE and ensure it is in good condition.
 - Remove all potential ignition sources from the work area.[3]

- Handling:
 - Ground and bond all containers when transferring the material.[\[1\]](#)[\[2\]](#)[\[7\]](#)
 - Use only spark-proof tools.[\[1\]](#)[\[2\]](#)
 - Avoid contact with eyes, skin, and clothing.[\[1\]](#)
 - Do not breathe in the vapors.[\[2\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)
- Storage:
 - Store in a designated flammables area.[\[1\]](#)[\[2\]](#)
 - The storage area should be cool, dry, and well-ventilated.[\[1\]](#)[\[2\]](#)
 - Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[2\]](#)[\[6\]](#)
 - Store separately from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[2\]](#)[\[6\]](#)

Visualizations



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Caption: Workflow for handling a small **butyl formate** spill.

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